

trans-3-(3-Pyridyl)acrylic acid hydrogen bonding network analysis

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Compound Focus: trans-3-(3-Pyridyl)acrylic acid

CAS No.: 19337-97-4

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Hydrogen-Bonded Network Analysis

The crystal structure of **trans-3-(3-Pyridyl)acrylic acid** (I) reveals a two-dimensional hydrogen-bonded network. The primary structural features are summarized below [1] [2]:

Feature	Description
Network Dimensionality	Two-dimensional (2D)
Supramolecular Structure	Array of ribbons
Key Synthons	Heterodimeric synthon between pyridine and carboxyl groups
Photoreactivity	Reactive in the solid state; undergoes [2+2]-photocycloaddition upon UV irradiation [2].

Experimental Protocol

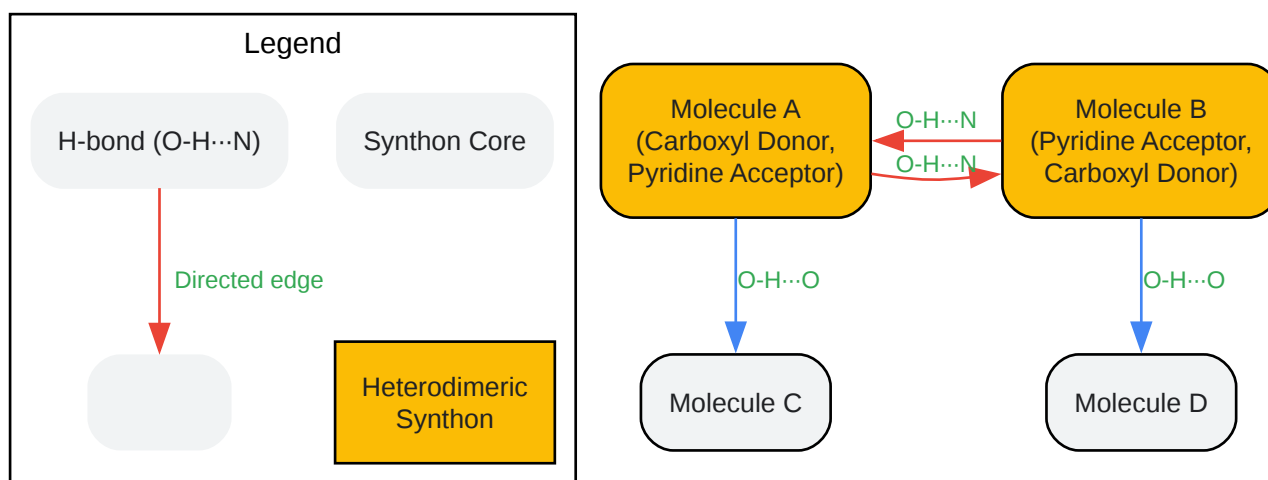
The data is derived from a **single-crystal X-ray diffraction (XRD)** study, which is the standard technique for determining the three-dimensional arrangement of atoms in a crystal and elucidating hydrogen-bonding

networks [1] [2].

- **Crystallization:** The compound was crystallized to obtain a single crystal suitable for XRD analysis.
- **Data Collection:** The crystal was mounted on a diffractometer, and X-ray diffraction data were collected at a specific temperature.
- **Structure Solution and Refinement:** The data was processed using software to solve and refine the crystal structure, determining atomic coordinates and other parameters.
- **Hydrogen-Bonding Analysis:** The refined structure was analyzed to identify specific intermolecular interactions. The geometry of hydrogen bonds (e.g., distances and angles between donor and acceptor atoms) was measured to confirm their strength and role in stabilizing the network.

Visualization of the Hydrogen-Bonding Network

The following diagram illustrates the hydrogen-bonded network, showing how individual molecules connect to form a 2D array. The key heterodimeric synthon is highlighted.



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This network is constructed through **heterodimeric synthons**, where the carboxylic acid group (O-H) of one molecule donates a hydrogen bond to the nitrogen atom of the pyridine ring on a neighboring molecule, and vice versa. This reciprocal interaction forms a stable dimeric unit. These dimers then further connect to other dimers via additional hydrogen bonds (e.g., O-H...O), leading to the formation of supramolecular ribbons that extend into a two-dimensional layer [1] [2].

Application and Further Research

The defined hydrogen-bonding network is significant because it pre-organizes the molecules in the solid state, facilitating a solid-state [2+2]-photocycloaddition reaction upon UV irradiation. This reaction converts the monomer into a cyclobutane derivative, which possesses a different three-dimensional hydrogen-bonded network [1] [2]. This property is leveraged in **crystal engineering** to create new organic compounds with targeted properties.

For a comparison guide, you would typically need data on alternative compounds (e.g., other pyridylacrylic acid isomers like the 2-pyridyl or 4-pyridyl analogues). I suggest:

- **Consulting specialized databases** like the Cambridge Structural Database (CSD) to find crystal structures of similar compounds and compare their hydrogen-bonding motifs, network dimensionality, and supramolecular synthons.
- **Searching for recent review articles** on topics like "supramolecular chemistry of pyridine-carboxylic acid complexes" or "hydrogen-bonding in coordination polymers," which often provide comparative analyses of different building blocks.

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References

1. 3,4-dicarboxycyclobutane-1,2-diyl)dipyridinium dichloride [pubmed.ncbi.nlm.nih.gov]
2. Hydrogen-bonded networks in trans -3-(3-pyridyl)acrylic ... [academia.edu]

To cite this document: Smolecule. [trans-3-(3-Pyridyl)acrylic acid hydrogen bonding network analysis]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1533719#trans-3-3-pyridyl-acrylic-acid-hydrogen-bonding-network-analysis>]

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